

Application Notes and Protocols: Triheptyl Benzene-1,2,4-tricarboxylate in Material Science

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Compound of Interest

Compound Name: *Triheptyl benzene-1,2,4-tricarboxylate*

Cat. No.: *B073009*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Triheptyl benzene-1,2,4-tricarboxylate**, a high-molecular-weight aromatic ester with significant potential in material science. Due to the limited availability of specific experimental data for **Triheptyl benzene-1,2,4-tricarboxylate**, this document leverages data from its close structural analog, Trioctyl benzene-1,2,4-tricarboxylate (Trioctyl trimellitate or TOTM), to provide insights into its properties, applications, and relevant experimental protocols.

Introduction and Physicochemical Properties

Triheptyl benzene-1,2,4-tricarboxylate (CAS No. 1528-48-9) is a member of the trialkyl trimellitate family of compounds.[1] These esters are recognized for their excellent performance as plasticizers in various polymers, offering high thermal stability, low volatility, and minimal migration.[2][3] Its molecular formula is $C_{30}H_{48}O_6$, with a molecular weight of 504.7 g/mol.[1]

Table 1: Physicochemical Properties of **Triheptyl Benzene-1,2,4-tricarboxylate** and its Analog, Trioctyl Trimellitate (TOTM)

Property	Triheptyl Benzene-1,2,4-tricarboxylate	Trioctyl Trimellitate (TOTM) (Analog)	Reference
CAS Number	1528-48-9	3319-31-1	[1][2]
Molecular Formula	C ₃₀ H ₄₈ O ₆	C ₃₃ H ₅₄ O ₆	[1][2]
Molecular Weight (g/mol)	504.7	546.78	[1][2]
Appearance	-	Clear, colorless to pale yellow viscous liquid	[2][4]
Density (g/cm ³ at 25°C)	Predicted: ~0.99	0.984 - 0.991	[2][3][5]
Boiling Point (°C)	-	>400	[4]
Flash Point (°C)	-	240 - 263 (closed cup)	[5][6]
Water Solubility	Predicted: Insoluble	Insoluble	[2][3]
Organic Solvent Solubility	-	Soluble in alcohols, ethers, benzene, acetone	[3]
Predicted XlogP	10.1	-	[7]

Applications in Material Science

Based on the properties of analogous trialkyl trimellitates, **Triheptyl benzene-1,2,4-tricarboxylate** is expected to be an excellent high-performance plasticizer and a valuable component in various advanced materials.

- **High-Performance Polymers:** The primary application is as a plasticizer for polyvinyl chloride (PVC) and other polymers to enhance flexibility and durability, particularly in applications requiring high-temperature resistance.[2][8] Its low volatility ensures the longevity of the plasticized material, preventing brittleness over time.[2]

- **Medical Devices:** Due to its anticipated low migration and biocompatibility, it is a promising candidate for use in medical-grade polymers, such as tubing, blood bags, and other devices that require sterilization.[4][9][10] Studies on TOTM have shown significantly lower leaching compared to traditional phthalate plasticizers.[10]
- **Wire and Cable Insulation:** The excellent thermal stability and electrical properties of trialkyl trimellitates make them suitable for insulating high-temperature wires and cables.[8][9]
- **Automotive Interiors:** Its resistance to high temperatures and low volatility are advantageous for components in automotive interiors, such as dashboards and gaskets.[2][5]
- **Lubricants and Greases:** Trimellitate esters are used as base stocks in high-temperature lubricant formulations, including engine oils and chain oils, due to their high flash points and oxidative stability.[11][12]
- **Cosmetics:** Structurally similar compounds function as skin conditioning agents and emollients in cosmetic formulations.[13][14]

Experimental Protocols

The following are generalized protocols for the synthesis and characterization of **Triheptyl benzene-1,2,4-tricarboxylate** and its application as a plasticizer, based on established methods for similar compounds.

3.1. Synthesis of **Triheptyl Benzene-1,2,4-tricarboxylate**

This protocol is adapted from the general esterification process for trialkyl trimellitates.[15][16]

Materials:

- Trimellitic anhydride
- n-Heptanol
- Acid catalyst (e.g., p-toluenesulfonic acid or a titanate catalyst)
- Toluene (as an azeotropic solvent)

- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a Dean-Stark trap and a condenser, combine trimellitic anhydride and a stoichiometric excess of n-heptanol (approximately 3.3 equivalents).
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Add a catalytic amount of p-toluenesulfonic acid.
- Heat the mixture to reflux. Water will be collected in the Dean-Stark trap as it is formed during the esterification reaction.
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the reaction.
- Cool the reaction mixture to room temperature.
- Wash the organic layer with a 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the toluene and excess n-heptanol under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **Triheptyl benzene-1,2,4-tricarboxylate**.

3.2. Characterization of **Triheptyl Benzene-1,2,4-tricarboxylate**

The structure and purity of the synthesized ester can be confirmed using spectroscopic methods.

- Fourier-Transform Infrared (FTIR) Spectroscopy: An FTIR spectrum will show characteristic peaks for the ester carbonyl groups (C=O) around 1720-1740 cm^{-1} and aromatic C-H stretching.[\[17\]](#)[\[18\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the molecular structure. The ^1H NMR spectrum will show characteristic signals for the aromatic protons and the protons of the heptyl chains.[\[17\]](#)[\[19\]](#)

3.3. Evaluation of Plasticizer Performance in PVC

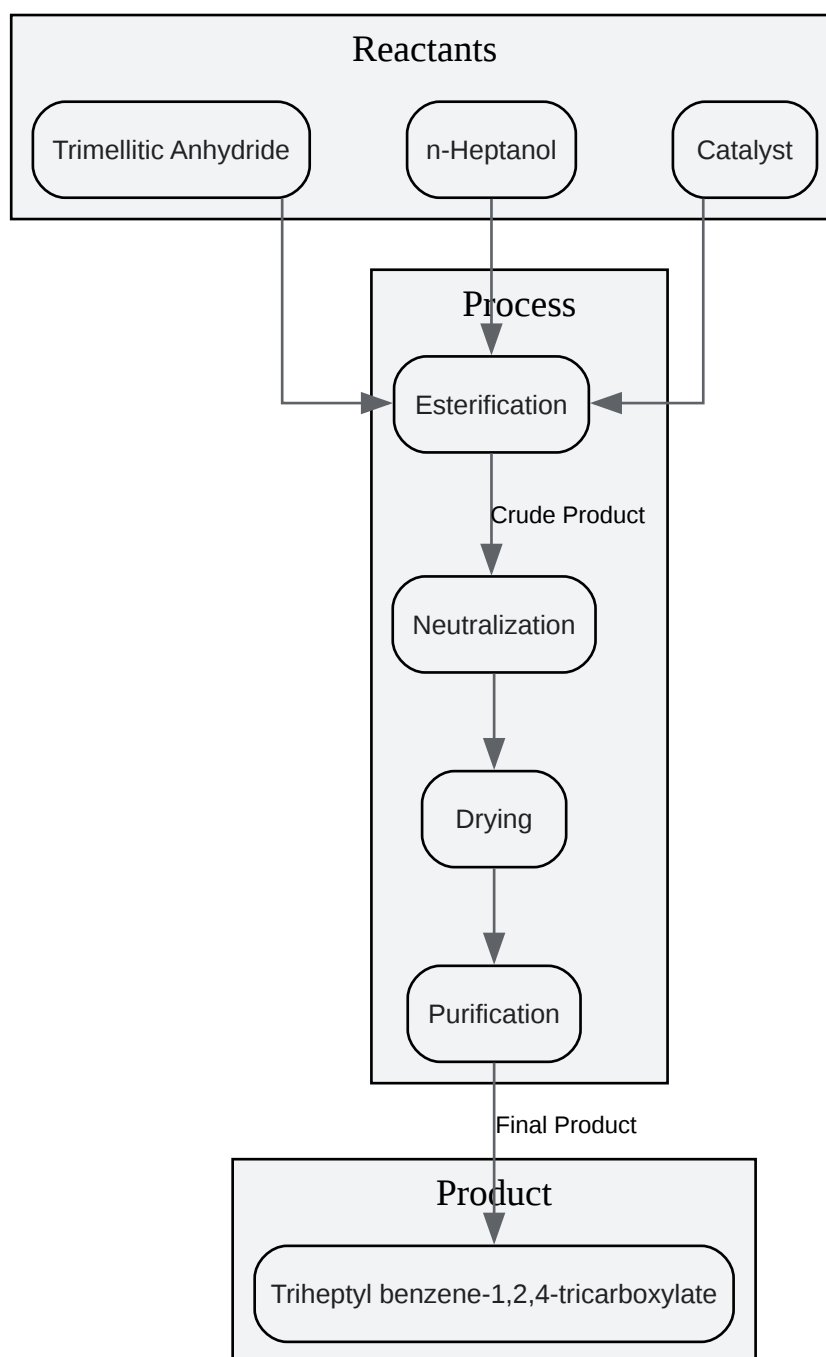
The following are standard test methods to evaluate the effectiveness of **Triheptyl benzene-1,2,4-tricarboxylate** as a plasticizer in PVC.

Table 2: Standard Protocols for Plasticizer Evaluation

Test	Standard Method	Description
Plasticizer Efficiency	ASTM D2284	Measures the tensile properties (tensile strength, elongation at break, and modulus of elasticity) of PVC compositions with varying concentrations of the plasticizer to determine its efficiency in imparting flexibility. [20]
Plasticizer Compatibility	ASTM D3291, ASTM D2383	Evaluates the compatibility of the plasticizer in PVC under compression and humid conditions by observing any changes in appearance, such as exudation. [21] [22]
Plasticizer Migration	ISO 177, ASTM D2199	Determines the amount of plasticizer that migrates from the PVC into other materials (e.g., lacquers, activated carbon) over time. [21]
Volatility (Loss of Plasticizer)	ISO 176	Measures the loss of plasticizer from a PVC compound when exposed to heat, typically using an activated carbon method. [21]
Chemical Resistance	ASTM D1239	Assesses the resistance of the plasticized PVC film to extraction by various chemicals. [21]

Visualizations

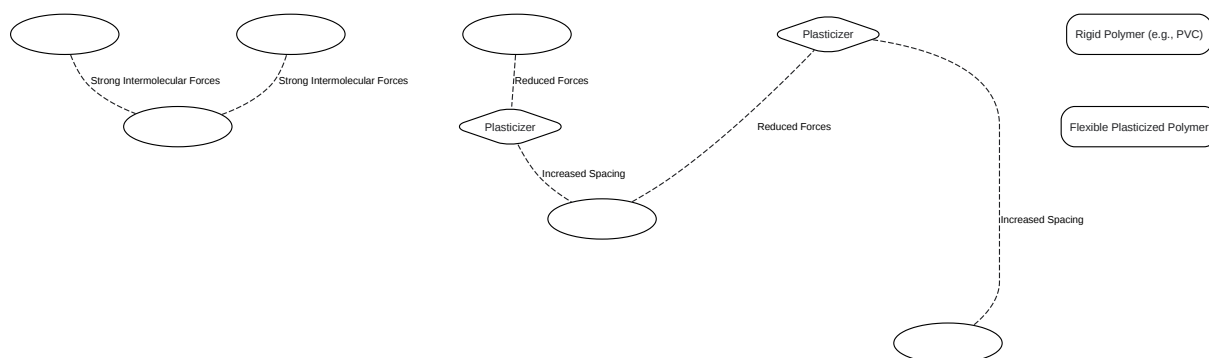
4.1. Synthesis Workflow



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Caption: General workflow for the synthesis of **Triheptyl benzene-1,2,4-tricarboxylate**.

4.2. Mechanism of Plasticization



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Caption: Mechanism of polymer plasticization by **Triheptyl benzene-1,2,4-tricarboxylate**.

Safety and Handling

While specific toxicity data for **Triheptyl benzene-1,2,4-tricarboxylate** is limited, trialkyl trimellitates are generally considered to have low acute toxicity.[13][23][24] However, standard laboratory safety practices should always be followed.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle the compound in a well-ventilated area or under a fume hood.
- Avoid inhalation of vapors and contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with soap and water.

- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

For drug development professionals, the low toxicity and migration profile of analogous trimellitates suggest that **Triheptyl benzene-1,2,4-tricarboxylate** could be a safer alternative to traditional phthalate plasticizers in pharmaceutical packaging and medical devices.[10] However, thorough biocompatibility and toxicological studies are necessary for any specific application.

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